A Comparative Guide to Tizanidine-d4 Reference Standards for Researchers

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Compound of Interest	
Compound Name:	*Tizanidine-d4*
CAS No.:	*1188331-19-2*
Cat. No.:	*B562766*

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For scientists and professionals in drug development and analytical research, the quality and traceability of reference standards are paramount. **Tizanidine-d4**, the deuterated analog of the muscle relaxant Tizanidine, is a critical internal standard for pharmacokinetic and bioequivalence studies. This guide provides a comprehensive comparison of commercially available **Tizanidine-d4** reference standards, focusing on their certification, traceability, and the analytical methods used for their characterization.

Understanding the Importance of Certification and Traceability

A reference standard's value lies in its certified properties, which are established through rigorous testing and are traceable to internationally recognized standards. The highest level of assurance is provided by Certified Reference Materials (CRMs) produced by manufacturers accredited to ISO 17034. This accreditation ensures that the production and certification processes meet stringent international standards for competence and quality management.

The traceability of a reference standard is its unbroken chain of comparisons to a national or international standard, such as those from the National Institute of Standards and Technology

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(NIST) or other national metrology institutes. This traceability ensures that measurements made using the standard are accurate and comparable across different laboratories and over time.

A comprehensive Certificate of Analysis (CoA) is the primary document that details the identity, purity, and certified concentration of a reference standard. According to ISO Guide 31, a CoA for a CRM should include information on the certified value and its uncertainty, the methods used for certification, evidence of traceability, and the period of validity.

Comparison of **Tizanidine-d4** Reference Standards

While specific quantitative data from Certificates of Analysis for **Tizanidine-d4** from all major suppliers is not always publicly available, this guide compiles typical specifications and highlights key quality indicators to consider when selecting a reference standard. The following table summarizes the key characteristics of **Tizanidine-d4** reference standards offered by prominent suppliers in the market.

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Feature	Supplier A (e.g., Cerilliant)	Supplier B (e.g., LGC Standards)	Supplier C (General)
Product Format	Solution	Neat (Solid) or Solution	Neat (Solid) or Solution
Certified Concentration	Provided with uncertainty (e.g., 100 µg/mL ± 2 µg/mL)	Characterized for identity and purity	Varies
Isotopic Purity	Typically ≥98%	Typically specified (e.g., >99% deuterated forms)	Varies
Chemical Purity (by HPLC)	Typically ≥99%	High purity, often with detailed impurity profiling	Varies
Certification	Certified Reference Material (CRM) under ISO 17034	Produced under ISO/IEC 17025	Varies, may be a Reference Material (RM)
Traceability	Traceable to SI units	Traceable to USP or other pharmacopeial standards	Varies
Certificate of Analysis	Comprehensive CoA provided	Comprehensive CoA provided	CoA may be available upon request

Experimental Protocols for Certification

The certification of a **Tizanidine-d4** reference standard involves a series of analytical tests to confirm its identity, and to determine its chemical and isotopic purity, as well as to quantify any residual solvents and non-volatile impurities.

Identity Confirmation

The identity of the **Tizanidine-d4** is confirmed using a combination of spectroscopic techniques:

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- Mass Spectrometry (MS): To confirm the molecular weight of the deuterated compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C): To confirm the molecular structure and the position of the deuterium labels.
- Infrared (IR) Spectroscopy: To provide a fingerprint of the molecule's functional groups.

Chemical Purity Assessment by High-Performance Liquid Chromatography (HPLC)

A validated HPLC method is used to determine the chemical purity of the **Tizanidine-d4** standard and to identify and quantify any organic impurities.

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile).
- Detection: UV detector at a specified wavelength (e.g., 230 nm).
- Quantification: The purity is typically determined by area normalization, assuming all impurities have a similar response factor to the main component. For higher accuracy, a mass balance approach can be used, which involves the quantification of all impurities (organic, inorganic, water, residual solvents) and subtracting the total from 100%.

Isotopic Purity Determination by Mass Spectrometry

The isotopic purity of **Tizanidine-d4** is a critical parameter and is determined by mass spectrometry. This analysis measures the relative abundance of the deuterated species compared to the unlabeled (d0) and partially labeled species.

- Technique: High-resolution mass spectrometry (HRMS) is often employed for its ability to resolve isotopic peaks.
- Data Analysis: The isotopic enrichment is calculated from the integrated peak areas of the different isotopic species in the mass spectrum, after correction for the natural isotopic abundance of all elements in the molecule.

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Residual Solvents Analysis by Headspace Gas Chromatography (GC-HS)

The presence and amount of residual solvents from the synthesis process are determined using headspace gas chromatography with flame ionization detection (FID) or mass spectrometry (MS).

- Sample Preparation: The **Tizanidine-d4** standard is dissolved in a high-boiling point solvent (e.g., dimethyl sulfoxide) in a sealed headspace vial and heated to allow volatile solvents to partition into the headspace.
- GC Separation: A capillary column with a suitable stationary phase is used to separate the residual solvents.
- Detection and Quantification: FID is commonly used for quantification against external standards of known solvent concentrations. MS can be used for identification confirmation.

Workflow Diagrams

The following diagrams illustrate the key processes involved in the certification and use of a **Tizanidine-d4** reference standard.

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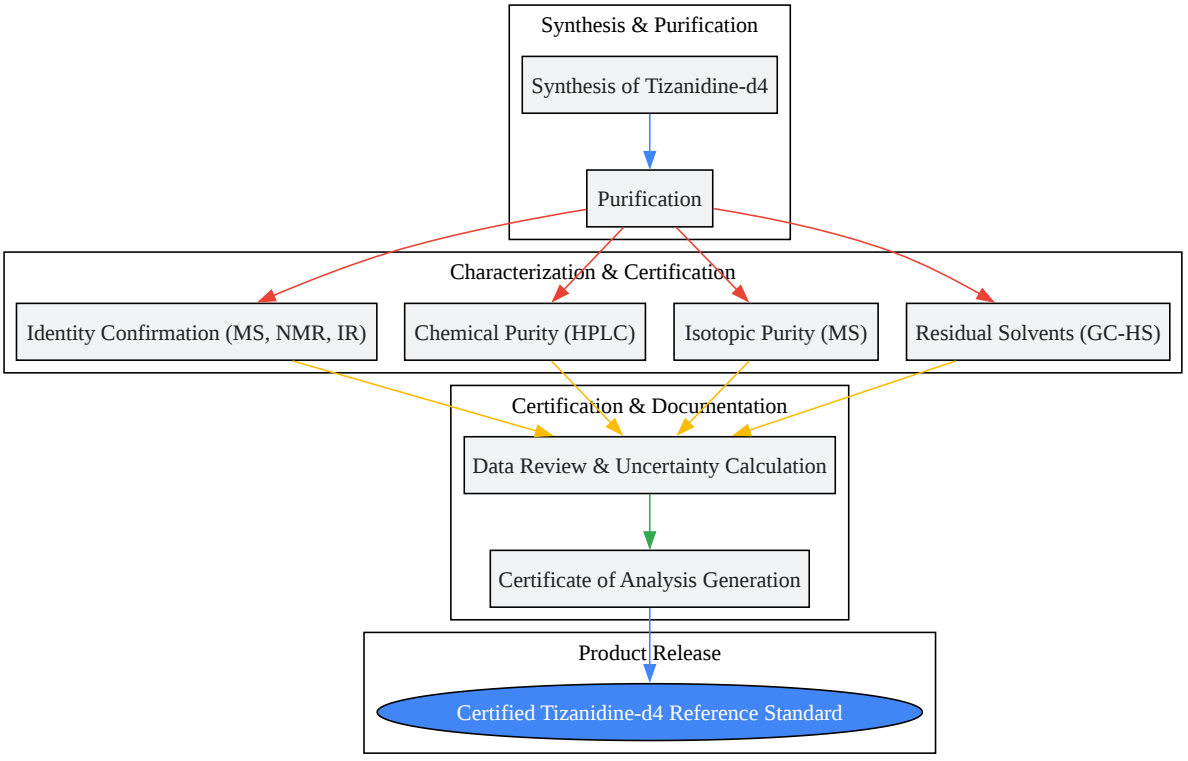

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Figure 1. A simplified workflow for the certification of a **Tizanidine-d4** reference standard.

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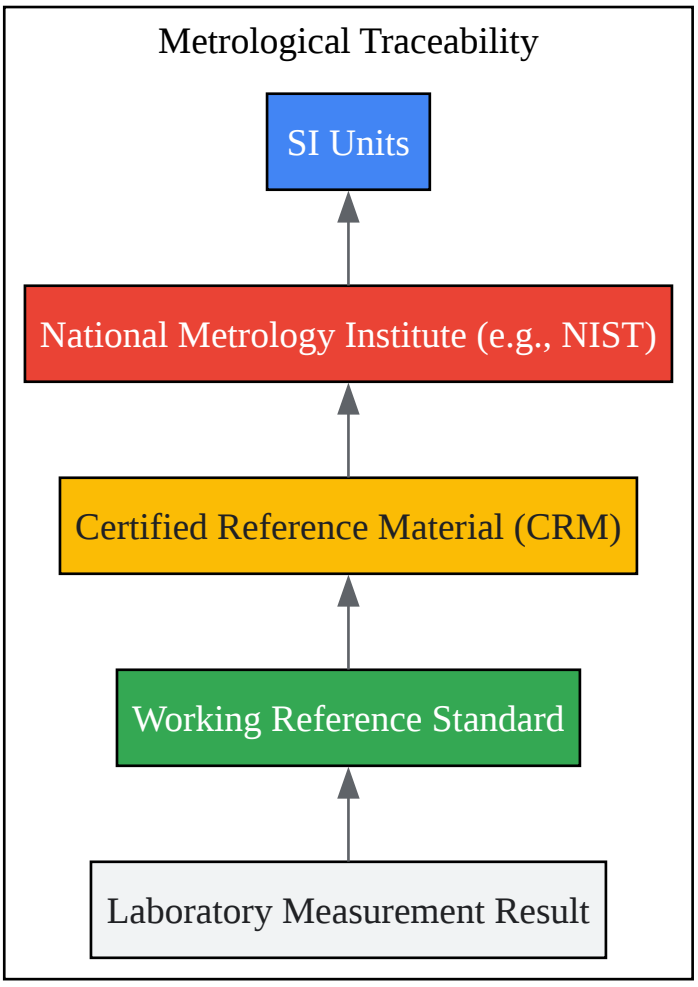

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Figure 2. The hierarchy of metrological traceability for a reference standard.

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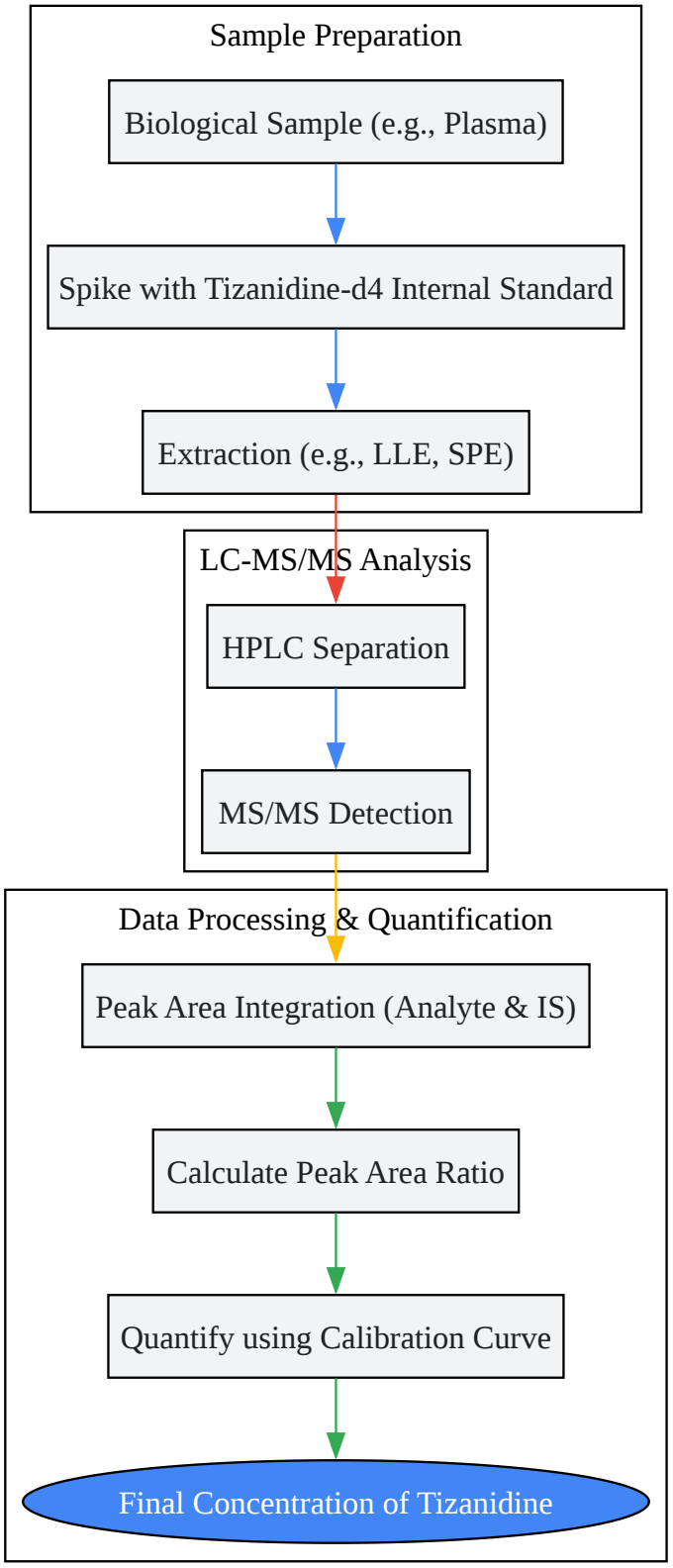

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Figure 3. A typical bioanalytical workflow using **Tizanidine-d4** as an internal standard.

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Conclusion

The selection of a **Tizanidine-d4** reference standard requires careful consideration of its certification and traceability. Certified Reference Materials from ISO 17034 accredited providers offer the highest level of quality assurance. Researchers should always review the Certificate of Analysis to ensure the standard meets the specific requirements of their analytical method in terms of purity, isotopic enrichment, and certified concentration. By understanding the rigorous process of reference standard certification and utilizing well-characterized materials, scientists can ensure the accuracy, reliability, and comparability of their analytical results.

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